

What are the physical properties of acetyl iodide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetyl iodide

Cat. No.: B1581244

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **Acetyl iodide**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acetyl iodide (CAS 507-02-8), with the molecular formula C_2H_3IO , is a highly reactive organoiodine compound.^{[1][2]} It presents as a colorless, fuming liquid that often turns brown upon exposure to air and moisture due to its instability.^{[3][4][5]} Characterized by a pungent odor, it is a crucial reagent and intermediate in organic synthesis, particularly in acetylation reactions and in the industrial production of acetic acid via the Cativa and Monsanto processes.^{[1][3][6]} Its utility in the pharmaceutical and agrochemical sectors for the synthesis of various compounds makes a thorough understanding of its physical properties essential for safe handling, process design, and reaction optimization.^{[7][8]}

This guide provides a comprehensive overview of the known physical properties of **acetyl iodide**, supported by quantitative data, general experimental methodologies, and a visualization of the interplay between its molecular characteristics and physical behavior.

Quantitative Physical Properties

The physical properties of **acetyl iodide** have been documented across various sources. The following table summarizes the key quantitative data. Note that slight variations in reported values may exist due to different experimental conditions and purity levels.

Property	Value	Source(s)
Molecular Formula	C ₂ H ₃ I	[3][4][7][9]
Molecular Weight	169.95 g/mol	[1][3][4][7]
Boiling Point	108 °C at 760 mmHg	[1][4][10][11]
105.5 - 109 °C	[7][8]	
Density/Specific Gravity	2.0674 g/cm ³ at 20°C (relative to water at 4°C)	[4][11]
2.07 g/cm ³ at 20°C	[7][12][13]	
2.193 g/cm ³	[8][10]	
Refractive Index (n _D ²⁰)	1.5491	[4]
1.539	[8][10]	
Vapor Pressure	29.5 mmHg at 25°C	[4]
32.4 mmHg	[8]	
Flash Point	17.6 °C	[4][8]
18 °C	[12][13]	
Solubility	Soluble in benzene and ether.	[3][4][6]
Decomposes in water.	[3][4]	
Appearance	Colorless, fuming liquid. Turns brown on contact with air.	[3][4][5]
Odor	Pungent, strong.	[3][5][6]
Enthalpy of Formation (ΔfH ₂₉₈ [⊖])	-163.18 to -161.42 kJ·mol ⁻¹	

Reactivity and Stability

Acetyl iodide is a highly reactive and unstable compound.

- **Reaction with Water:** It reacts exothermically with water or moisture in the air to decompose into acetic acid and hydrogen iodide (hydroiodic acid), a strong irritant.[3][4][9] This reaction is responsible for its fuming appearance and the browning of the liquid.[3][5]
- **Corrosivity:** It is corrosive to metals and skin.[3][6][14]
- **Reaction with Bases:** It reacts vigorously and exothermically with bases.[3][4][5]
- **Reaction with Ethers:** It may react vigorously or explosively if mixed with ethers like diisopropyl ether in the presence of trace metal salts.[3][4][5]
- **Combustibility:** **Acetyl iodide** is a combustible and highly flammable liquid.[3][14][15] Its vapors can form explosive mixtures with air.[3]

Experimental Protocols: General Methodologies

While specific, detailed experimental protocols for **acetyl iodide** are not readily available in the cited literature, the determination of its key physical properties would follow standard laboratory procedures.

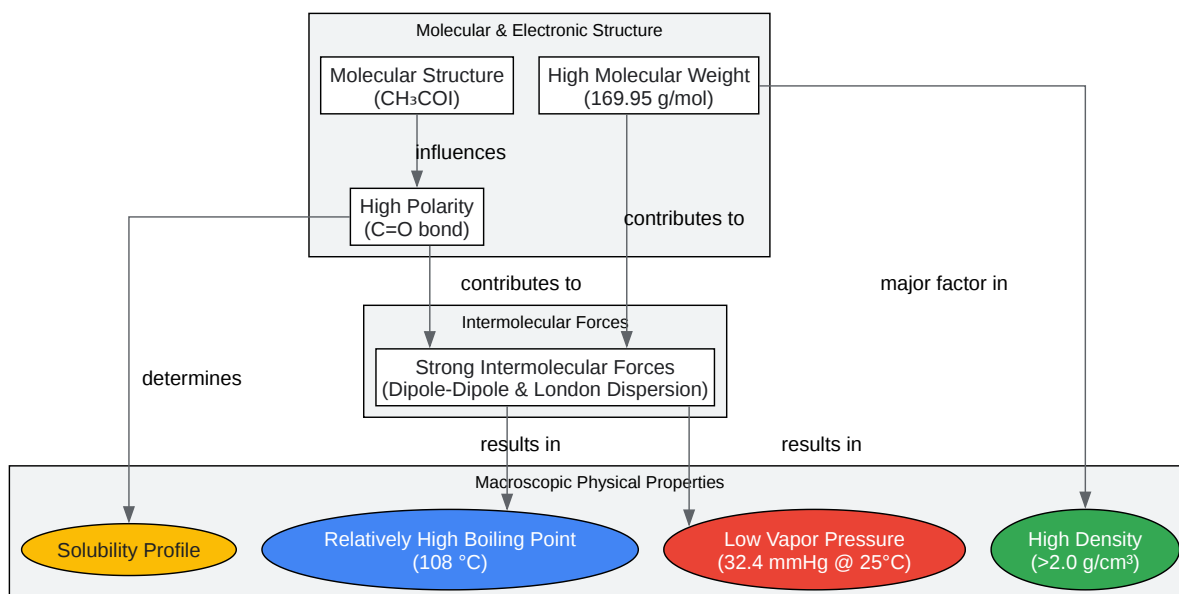
- 1. Determination of Boiling Point:** The boiling point is typically determined via distillation. A sample of **acetyl iodide** is placed in a distillation flask with boiling chips. A thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm leading to the condenser. The flask is heated, and the temperature is recorded when the liquid is boiling and a stable ring of condensate is observed on the thermometer bulb. This temperature, at a given atmospheric pressure, is the boiling point. Due to its reactivity with moisture, this procedure must be conducted under anhydrous conditions.
- 2. Determination of Density:** Density is measured using a pycnometer (specific gravity bottle). The pycnometer is first weighed empty, then filled with distilled water and weighed again to determine its volume at a specific temperature (e.g., 20°C). After drying, it is filled with **acetyl iodide** and weighed a final time. The density is calculated by dividing the mass of the **acetyl iodide** by the volume of the pycnometer. All measurements must be performed in a controlled environment (e.g., a fume hood) due to the compound's fuming and corrosive nature.
- 3. Determination of Refractive Index:** The refractive index is measured using a refractometer, typically an Abbé refractometer. A few drops of the liquid are placed on the prism surface. The

instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs. The refractive index is then read from the scale. Temperature control is crucial as the refractive index is temperature-dependent.

4. Determination of Flash Point: The flash point is determined using a closed-cup tester (e.g., Pensky-Martens or Tag Closed Tester). The sample is heated at a slow, constant rate in a closed cup. An ignition source is directed into the cup at regular temperature intervals. The flash point is the lowest temperature at which the vapors above the liquid ignite upon application of the ignition source. Given its flammability, extreme caution is required.

Visualization of Property Relationships

The physical properties of a substance are intrinsically linked to its molecular structure. The following diagram illustrates the logical relationships between the fundamental molecular characteristics of **acetyl iodide** and its macroscopic physical properties.



[Click to download full resolution via product page](#)

Caption: Logical flow from molecular structure to physical properties of **acetyl iodide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Acetyl iodide - Wikipedia [en.wikipedia.org]
- 2. Acetyl iodide [webbook.nist.gov]
- 3. ACETYL IODIDE | 507-02-8 [chemicalbook.com]
- 4. Cas 507-02-8,ACETYL IODIDE | lookchem [lookchem.com]
- 5. nj.gov [nj.gov]
- 6. Acetyl iodide | C2H3IO | CID 10483 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. chemimpex.com [chemimpex.com]
- 8. Page loading... [wap.guidechem.com]
- 9. CAS 507-02-8: Acetyl iodide | CymitQuimica [cymitquimica.com]
- 10. acetyl iodide | CAS#:507-02-8 | Chemsrce [chemsrc.com]
- 11. 507-02-8 CAS MSDS (ACETYL IODIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 12. Acetyl Iodide | 507-02-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 13. Acetyl Iodide | 507-02-8 | TCI AMERICA [tcichemicals.com]
- 14. tcichemicals.com [tcichemicals.com]
- 15. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [What are the physical properties of acetyl iodide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581244#what-are-the-physical-properties-of-acetyl-iodide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com